

Essential Safety and Operational Guide for Handling Chlorpyrifos Oxon

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Compound of Interest

Compound Name: Chlorpyrifos oxon

Cat. No.: B129026

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This guide provides critical safety protocols and logistical procedures for researchers, scientists, and drug development professionals working with **Chlorpyrifos oxon**. Adherence to these guidelines is essential to mitigate the risks associated with this highly toxic compound.

Chlorpyrifos oxon is the active metabolite of the organophosphate insecticide chlorpyrifos and is a potent acetylcholinesterase (AChE) inhibitor.^{[1][2][3]} Acute exposure can lead to a cholinergic crisis, characterized by symptoms such as headache, dizziness, blurred vision, nausea, respiratory difficulty, paralysis, convulsions, and coma.^{[4][5]} Therefore, stringent safety measures must be implemented during handling, storage, and disposal.

Hazard Identification and Physical Properties

Chlorpyrifos oxon is classified as highly toxic.^{[2][6]} Below is a summary of its key characteristics.

Property	Value
Chemical Name	diethyl (3,5,6-trichloropyridin-2-yl) phosphate
CAS Number	5598-15-2
Molecular Formula	C ₉ H ₁₁ Cl ₃ NO ₄ P
Molecular Weight	334.52 g/mol
Appearance	Colorless Crystalline Solid
Melting Point	41.3 °C (106.34 °F)
Storage Temperature	-18°C

Sources:[\[7\]](#)[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following equipment must be worn at all times when handling **Chlorpyrifos oxon**.

Protection Type	Recommended Equipment	Specifications and Best Practices
Respiratory	NIOSH-approved respirator	For handling powders or creating solutions, use a full-face respirator with an organic vapor/pesticide cartridge or a NIOSH-approved dust/mist filtering respirator (e.g., N95). [1] [5] [6] [10] A fit test is necessary before first use. [10]
Hand	Chemical-resistant gloves	Use two pairs of chemical-resistant gloves (e.g., nitrile, neoprene, or viton). [1] [6] [11] Never use leather or cotton gloves. [10] Inspect gloves for leaks before use and wash the outside of gloves before removing them. [5] [12]
Eye	Chemical safety goggles and face shield	Wear snug-fitting, non-fogging chemical goggles. [10] For mixing or pouring, a full-face shield should be worn over the goggles to protect against splashes. [10] [12]
Body	Protective clothing and apron	Wear a long-sleeved lab coat or a disposable gown. [1] [6] For mixing and loading, a chemical-resistant apron should be worn over other protective clothing. [11] [13] Coveralls should be buttoned to the neck and wrist. [11]
Foot	Chemical-resistant footwear	Wear closed-toed shoes. [6] When there is a risk of spills, use chemical-resistant boots or

shoe coverings. Pant legs should be worn outside of boots to prevent chemicals from running inside.[\[13\]](#)

Operational Plan: Handling and Disposal

Step-by-Step Handling Protocol

All handling of **Chlorpyrifos oxon**, including dilutions and preparation of administrations, must be conducted within a certified chemical fume hood.[\[6\]](#)

- Preparation: Before starting, ensure an eyewash station and safety shower are accessible.
[\[4\]](#)[\[5\]](#) Cover the work surface with absorbent, plastic-backed disposable bench paper.[\[1\]](#)
- Weighing:
 - Tare an empty, sealable container within the chemical fume hood.
 - Transfer the approximate required quantity of **Chlorpyrifos oxon** into the tared container.
 - Securely cap the container before removing it from the hood to weigh.
- Solution Preparation:
 - Return the capped container to the chemical fume hood.
 - Add the appropriate solvent to achieve the desired concentration.
 - All material should only be removed from vials using a closed syringe. Needles should not be recapped without a remote recapping device.[\[6\]](#)
- Post-Handling: After handling, wash hands, arms, and face thoroughly with soap and water.
[\[6\]](#) Any protective clothing that has come into contact with the material must be properly disposed of or laundered on-site separately from other laundry.[\[6\]](#)[\[14\]](#)

Spill and Accident Procedures

In the event of exposure or a spill, immediate action is critical.

Exposure Route	First Aid Instructions
Skin Contact	Immediately remove all contaminated clothing. [12] Drench the affected skin area with water for at least 15 minutes, then wash thoroughly with soap and water.[12][14][15] Seek immediate medical attention.
Eye Contact	Hold the eyelid open and immediately flush the eye with clean, running water for at least 15-20 minutes.[4][14][15] Do not use any chemicals or eye drops unless instructed by a medical professional. Seek immediate medical attention.
Inhalation	Move the victim to fresh air immediately.[14][15] If the victim has stopped breathing, provide artificial respiration if you are trained to do so. [14][15] Call 911 for emergency medical help.
Ingestion	Call a poison control center (1-800-222-1222) or doctor immediately for treatment advice.[15][16] Do not induce vomiting unless told to do so by medical personnel.[14]

For spills, evacuate the area of personnel not wearing appropriate PPE.[17] Absorb liquid spills with vermiculite, dry sand, or other non-combustible absorbent material and place it into sealed containers for disposal.[17]

Waste Disposal Plan

All waste materials must be treated as hazardous waste.

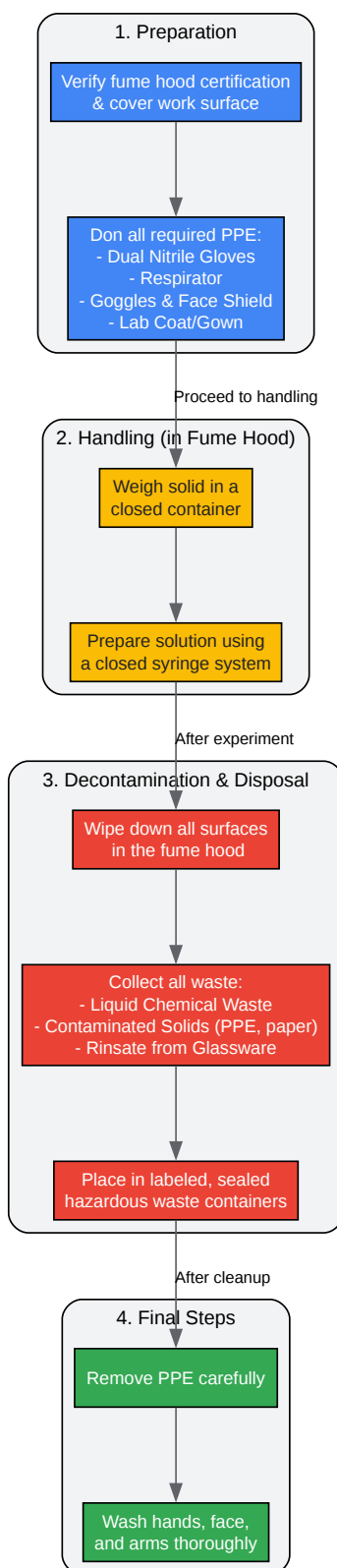
- Chemical Waste: Unused **Chlorpyrifos oxon** and solutions must be collected and disposed of as chemical waste in labeled hazardous waste containers.[1][6]
- Contaminated Materials: All disposable items that have come into contact with **Chlorpyrifos oxon**, including gloves, bench paper, and pipette tips, must be placed in a sealed bag and

disposed of as hazardous waste.[1][6]

- Glassware: If non-disposable glassware is used, it must be rinsed with a detergent solution before washing. This rinsate must be collected and disposed of as chemical waste.[1]
- Containers: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate must be collected and disposed of as hazardous waste.[18]

Disposal must be carried out in accordance with all local, state, and federal regulations.[7][17]

Workflow for Safe Handling of Chlorpyrifos Oxon



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Caption: Workflow for the safe handling of **Chlorpyrifos oxon** in a laboratory setting.

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